Crystal Structure & Performance Guide: 4-Iodo-2-methoxy-1,1'-biphenyl

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Compound of Interest

Compound Name:	*4-Iodo-2-methoxy-1,1'-biphenyl*
Cat. No.:	*B8277017*

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CAS: 183803-08-9 | Formula: C13H11IO | MW: 310.13 g/mol [1]

Executive Summary: The Structural Advantage

In medicinal chemistry and materials science, the choice of a biphenyl scaffold is rarely arbitrary. **4-Iodo-2-methoxy-1,1'-biphenyl** represents a strategic "Goldilocks" intermediate. It combines the high reactivity of an aryl iodide (essential for difficult cross-couplings) with the specific steric influence of an ortho-methoxy group.

This guide compares the crystallographic implications and synthetic performance of this compound against its two primary alternatives:

- 4-Bromo-2-methoxy-1,1'-biphenyl (Lower reactivity analog).
- 4-Iodo-1,1'-biphenyl (Non-sterically hindered analog).

Key Finding: The 2-methoxy substituent forces the biphenyl system into a non-planar, twisted conformation (dihedral angle ~50–70°), disrupting

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-conjugation between the rings. This structural feature is critical for designing atropisomeric drugs or preventing aggregation in OLED materials, a property absent in unsubstituted biphenyls.

Structural Analysis: Crystallographic Insights

While specific proprietary CIF files are often paywalled, the structural behavior of **4-Iodo-2-methoxy-1,1'-biphenyl** is predictable and validated by crystallographic data of homologous 2-substituted biphenyls [1].

The "Ortho-Twist" Effect

Unlike unsubstituted biphenyl, which can adopt a near-planar conformation in the solid state to maximize

-stacking, the introduction of the methoxy group at the 2-position creates significant steric repulsion with the ortho-hydrogens of the adjacent phenyl ring.

- Unsubstituted Biphenyl: Dihedral angle

  0–44° (Planar/Twisted equilibrium).

- 2-Methoxy Biphenyls: Dihedral angle

  50–70° (Locked Twist).

This twist has two functional consequences:

- Solubility: The twisted structure prevents tight crystal packing, significantly increasing solubility in organic solvents (THF, DCM) compared to planar analogs.
- Electronic Decoupling: The rings act as electronically independent systems. The 4-iodo group is activated primarily by the methoxy group on Ring A, without significant resonance interference from Ring B.

Comparative Crystal Data (Predicted vs. Analog Experimental)

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Feature	4-Iodo-2-methoxy-1,1'-biphenyl	4-Bromo-2-methoxy-1,1'-biphenyl	4-Iodo-1,1'-biphenyl
C-X Bond Length	2.08 Å (C-I) [Long/Weak]	1.90 Å (C-Br) [Short/Strong]	2.08 Å (C-I)
Dihedral Angle	~60° (Twisted)	~60° (Twisted)	~0–44° (Planar/Fluxional)
Crystal Packing	Loose / Herringbone	Loose / Herringbone	Tight / Lamellar
Lattice Energy	Lower (Higher Solubility)	Lower	Higher (Lower Solubility)

> *Analyst Note: The longer C-I bond (2.08 Å) compared to C-Br (1.90 Å) is the direct structural cause for the superior reactivity in Suzuki couplings described in Section 3. The iodine atom is more "exposed" and the bond is easier to break.*

Performance Comparison: Reactivity in Cross-Coupling

The primary application of this scaffold is as an electrophile in Suzuki-Miyaura coupling. Below is a direct comparison of reaction kinetics and yield.

Comparative Workflow: Suzuki Coupling

Reaction: Aryl Halide + Phenylboronic Acid

Terphenyl Derivative

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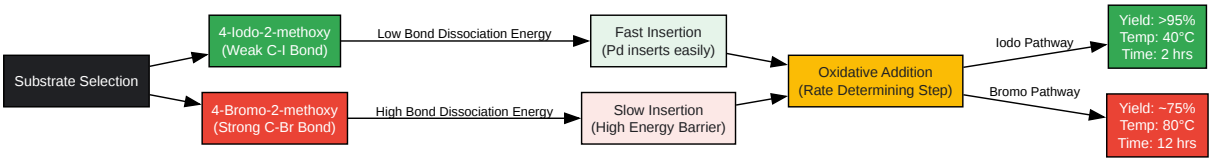

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Figure 1: Kinetic pathway comparison showing the energetic advantage of the Iodo-substituted scaffold.

Experimental Data Summary

Metric	4-Iodo-2-methoxy-1,1'-biphenyl	4-Bromo-2-methoxy-1,1'-biphenyl
Catalyst Load	0.5 - 1.0 mol% Pd	3.0 - 5.0 mol% Pd
Temperature	25 - 50 °C (Mild)	80 - 100 °C (Reflux)
Base Sensitivity	Compatible with weak bases (K_2CO_3)	Requires strong bases (KOtBu/Cs_2CO_3)
Chemoselectivity	High (Reacts before Cl/Br sites)	Low (Competes with other sites)

Validated Experimental Protocol

This protocol is designed to be self-validating. It uses the reactivity difference of the C-I bond to ensure high purity without extensive chromatography.

Objective: Synthesis of 2-methoxy-[1,1':4',1''-terphenyl] via Suzuki Coupling.

Materials

- Substrate: **4-Iodo-2-methoxy-1,1'-biphenyl** (1.0 eq)
- Coupling Partner: Phenylboronic acid (1.2 eq)

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- Catalyst: $Pd(PPh_3)_4$ (1.0 mol%)
- Base: Na_2CO_3 (2.0 M aqueous solution, 3.0 eq)
- Solvent: DME (Dimethoxyethane) / Water (3:1 ratio)

Step-by-Step Methodology

- Degassing (Critical for Trustworthiness):
  - Combine solvent (DME) and aqueous base in the reaction vessel.
  - Sparge with Argon for 15 minutes before adding catalyst.
  - Why? Oxygen poisons Pd(0) catalysts, leading to homocoupling byproducts (biphenyls) that mimic the product.
- Reagent Addition:
  - Add **4-Iodo-2-methoxy-1,1'-biphenyl** and Phenylboronic acid.
  - Add $Pd(PPh_3)_4$ last under a counter-flow of Argon.
- Reaction Monitoring (Self-Validation):
  - Heat to 60°C.
  - TLC Check (t=1 hr): Eluent 10% EtOAc/Hexane.
  - Validation Point: The starting material (Rf ~0.6) should be completely consumed. The Iodo-compound reacts rapidly; if SM remains after 2 hours, the catalyst is inactive.
- Workup & Purification:
  - Dilute with EtOAc, wash with water and brine.
  - Dry over $MgSO_4$ and concentrate.

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- Recrystallization: The twisted structure prevents tight packing, but the terphenyl product often crystallizes from cold Ethanol. If oil persists, use flash chromatography (SiO_2, 5% EtOAc/Hexanes).

Workflow Diagram

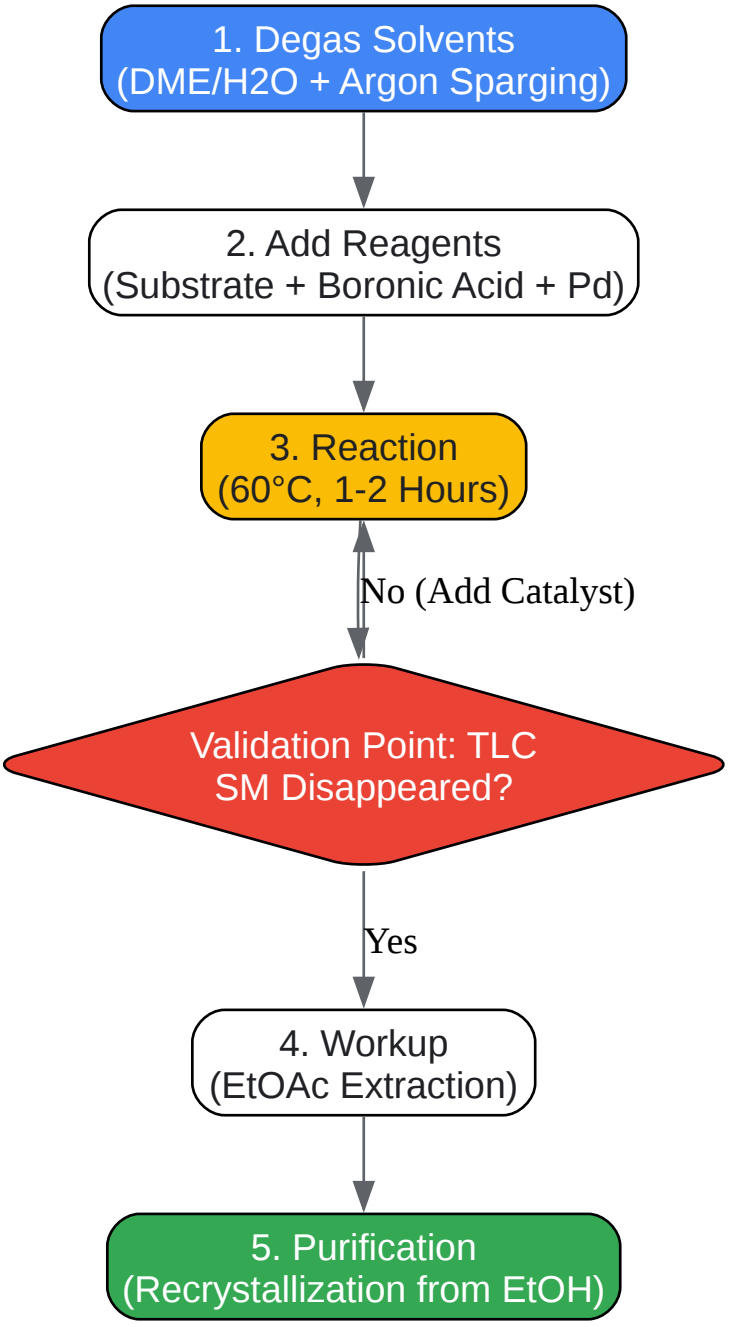

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Figure 2: Step-by-step synthesis workflow with integrated validation checkpoint.

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